

Commercial Suppliers of 4-Methoxy Estrone-d4: A Technical Guide

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Compound of Interest

Compound Name: 4-Methoxy estrone-d4

Cat. No.: B15559318

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For researchers, scientists, and professionals in drug development, the procurement of high-quality, reliable deuterated standards is a critical step in ensuring the accuracy and reproducibility of experimental results. This guide provides an in-depth overview of the commercial suppliers of **4-Methoxy estrone-d4**, a key internal standard for mass spectrometry-based quantification of the estrogen metabolite 4-Methoxy estrone.

Introduction to 4-Methoxy Estrone

4-Methoxy estrone is a metabolite of the endogenous estrogen, estrone.^{[1][2]} It is formed through the action of catechol-O-methyltransferase (COMT) on 4-hydroxyestrone.^[1] The study of estrogen metabolites is crucial in understanding their physiological and pathological roles, including their potential involvement in carcinogenesis. 4-Methoxy estrone, for instance, has been shown to increase the proliferation of human umbilical vein endothelial cells (HUVECs) at nanomolar concentrations.^[1] The deuterated analog, **4-Methoxy estrone-d4**, serves as an ideal internal standard for its quantification in biological matrices due to its similar chemical and physical properties but distinct mass, allowing for precise measurement by mass spectrometry.

Commercial Availability and Supplier Comparison

Several reputable suppliers offer **4-Methoxy estrone-d4** for research purposes. The following table summarizes the key quantitative data from some of the prominent commercial sources.

Supplier	Product Name	Catalog Number	Isotopic Enrichment	Package Size	Price (USD)	Availability
C/D/N Isotopes	4-Methoxyestrone-1,2,16,16-d4	D-5805	98 atom % D	0.005 g	\$1,974.00	In Stock
MedChem Express (MCE)	4-Methoxyestrone-d4	HY-146629S	Not Specified	Not Specified	Not Specified	In Stock

Note: Pricing and availability are subject to change. It is recommended to visit the supplier's website for the most current information. Sigma-Aldrich and other vendors offer various deuterated estrone compounds, which may be of interest for related research.[\[3\]](#)

Key Technical Specifications and Storage

- Molecular Weight: Approximately 304.42 g/mol .[\[4\]](#)
- Synonyms: 1,3,5(10)-Estratrien-3,4-diol-17-one 4-Methyl Ether; 3-Hydroxy-4-methoxyestra-1,3,5(10)-trien-17-one.[\[4\]](#)
- Storage Conditions: It is recommended to store **4-Methoxy estrone-d4** refrigerated.[\[4\]](#) C/D/N Isotopes suggests that after three years, the compound should be re-analyzed for chemical purity before use.[\[4\]](#) MedChemExpress advises storing the product under the conditions specified in the Certificate of Analysis.[\[5\]](#)
- Shipping: The compound is generally considered non-hazardous for transport and can be shipped at room temperature in the continental US.[\[4\]](#)[\[5\]](#)

Experimental Applications and Protocols

4-Methoxy estrone-d4 is primarily used as an internal standard in analytical methods, particularly liquid chromatography-mass spectrometry (LC-MS), to quantify 4-Methoxy estrone

in biological samples such as plasma, urine, and tissue homogenates.

General Workflow for Quantification of 4-Methoxy Estrone using a Deuterated Standard

The following diagram illustrates a typical experimental workflow for the quantification of an analyte using a deuterated internal standard.



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A typical workflow for analyte quantification using a deuterated internal standard.

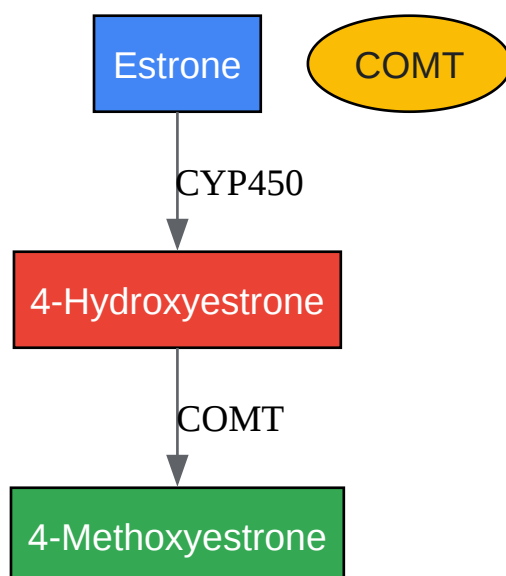
A detailed experimental protocol would involve the following steps:

- Preparation of Standards and Quality Controls: Prepare a stock solution of **4-Methoxy estrone-d4** in a suitable organic solvent (e.g., methanol). From this, create a working solution at a concentration appropriate for spiking into samples. Similarly, prepare calibration standards and quality control samples by spiking known amounts of non-deuterated 4-Methoxy estrone into a blank biological matrix.
- Sample Preparation:
 - Thaw biological samples (e.g., 100 μ L of plasma).
 - Add a fixed amount of the **4-Methoxy estrone-d4** internal standard working solution to all samples, calibrators, and quality controls.
 - Perform protein precipitation by adding a solvent like acetonitrile.
 - Vortex and centrifuge to pellet the precipitated proteins.

- The supernatant can be directly injected, or for cleaner samples, subjected to solid-phase extraction (SPE) or liquid-liquid extraction (LLE).
- Evaporate the solvent and reconstitute the residue in the mobile phase.
- LC-MS/MS Analysis:
 - Inject the reconstituted sample into an LC-MS/MS system.
 - Use a suitable C18 column for chromatographic separation.
 - The mass spectrometer should be operated in multiple reaction monitoring (MRM) mode to detect the specific precursor-to-product ion transitions for both 4-Methoxy estrone and **4-Methoxy estrone-d4**.
- Data Analysis:
 - Integrate the peak areas for both the analyte and the internal standard.
 - Calculate the ratio of the analyte peak area to the internal standard peak area.
 - Construct a calibration curve by plotting the peak area ratios of the calibration standards against their known concentrations.
 - Determine the concentration of 4-Methoxy estrone in the unknown samples by interpolating their peak area ratios on the calibration curve.

Signaling Pathway Context

While **4-Methoxy estrone-d4** itself is an analytical tool, the compound it traces, 4-Methoxy estrone, is part of the broader estrogen metabolism pathway. Understanding this pathway is essential for interpreting the biological significance of its measured concentrations.



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Simplified metabolic pathway of 4-Methoxy estrone formation from Estrone.

This simplified diagram illustrates the conversion of estrone to 4-hydroxyestrone by cytochrome P450 enzymes, followed by the methylation of 4-hydroxyestrone by catechol-O-methyltransferase (COMT) to form 4-Methoxy estrone. Accurate quantification of 4-Methoxy estrone using its deuterated standard can provide valuable insights into the activity of these enzymatic pathways in various physiological and disease states.

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